

An In-depth Technical Guide to N,2-Dimethylpropanamide: Discovery, Synthesis, and Characterization

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Compound of Interest

Compound Name: *N,2-Dimethylpropanamide*

CAS No.: 2675-88-9

Cat. No.: B1618446

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N,2-Dimethylpropanamide, also known by its synonym N-methylisobutyramide, is a secondary amide with the chemical formula $C_5H_{11}NO$.^{[1][2]} This compound, identified by the CAS Registry Number 2675-88-9, possesses a unique structure featuring a methyl group on the nitrogen atom and a methyl group at the alpha-carbon of the propanamide backbone.^{[1][2]} While not as extensively studied as some of its isomers, **N,2-dimethylpropanamide** serves as a valuable molecular scaffold and intermediate in organic synthesis. Its specific substitution pattern influences its physicochemical properties, such as polarity, hydrogen bonding capability, and steric hindrance, making it an interesting candidate for applications in medicinal chemistry and materials science. This guide provides a comprehensive overview of the discovery, synthesis, physicochemical properties, and characterization of **N,2-dimethylpropanamide**, tailored for professionals in research and development.

Historical Perspective and Discovery

The first documented synthesis of **N,2-dimethylpropanamide** appears to be in a 1965 publication in The Journal of Organic Chemistry. While the full historical context of its initial discovery is not elaborately detailed in readily available literature, this publication marks its formal entry into the chemical sciences. The synthesis was likely part of broader research into the preparation and properties of amides, a fundamental class of organic compounds with wide-ranging applications.

The development of synthetic methodologies for amides, such as the Schotten-Baumann reaction first described in the 1880s, provided the foundational chemical knowledge for the eventual synthesis of more complex and specifically substituted amides like **N,2-dimethylpropanamide**.^{[3][4]} The Schotten-Baumann reaction, which involves the acylation of an amine with an acid chloride in the presence of a base, remains a robust and widely used method for amide bond formation.^{[3][4]}

Physicochemical Properties

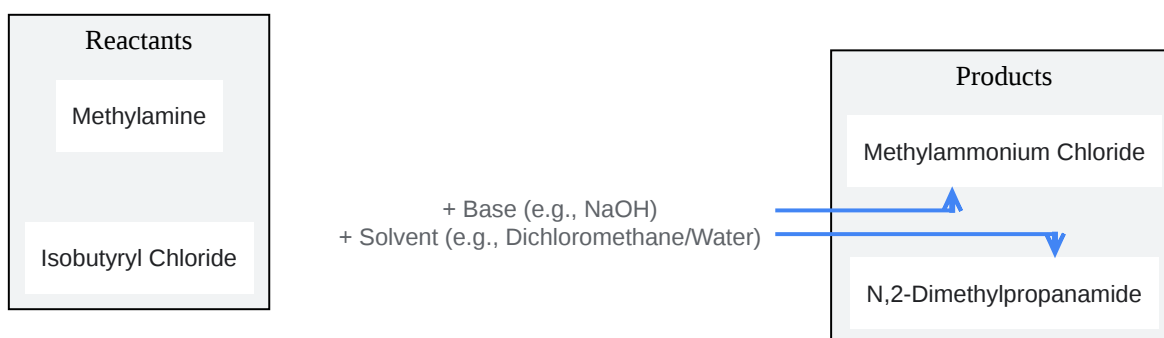
A thorough understanding of the physicochemical properties of **N,2-dimethylpropanamide** is essential for its application in synthesis and drug design. The key properties are summarized in the table below.

Property	Value	Source(s)
CAS Number	2675-88-9	^{[1][2]}
Molecular Formula	C ₅ H ₁₁ NO	^{[1][2]}
Molecular Weight	101.15 g/mol	^[1]
IUPAC Name	N,2-dimethylpropanamide	^[1]
Synonyms	N-Methylisobutyramide, NSC-7083	^[1]
Appearance	Not specified (likely a liquid or low-melting solid)	
Boiling Point	199.7 °C at 760 mmHg	

Synthesis of N,2-Dimethylpropanamide: A Mechanistic Approach

The most common and efficient method for the synthesis of **N,2-dimethylpropanamide** is through the acylation of methylamine with isobutyryl chloride. This reaction is a classic example of nucleophilic acyl substitution, often carried out under Schotten-Baumann conditions.[3][4]

Reaction Scheme



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Caption: General reaction scheme for the synthesis of **N,2-Dimethylpropanamide**.

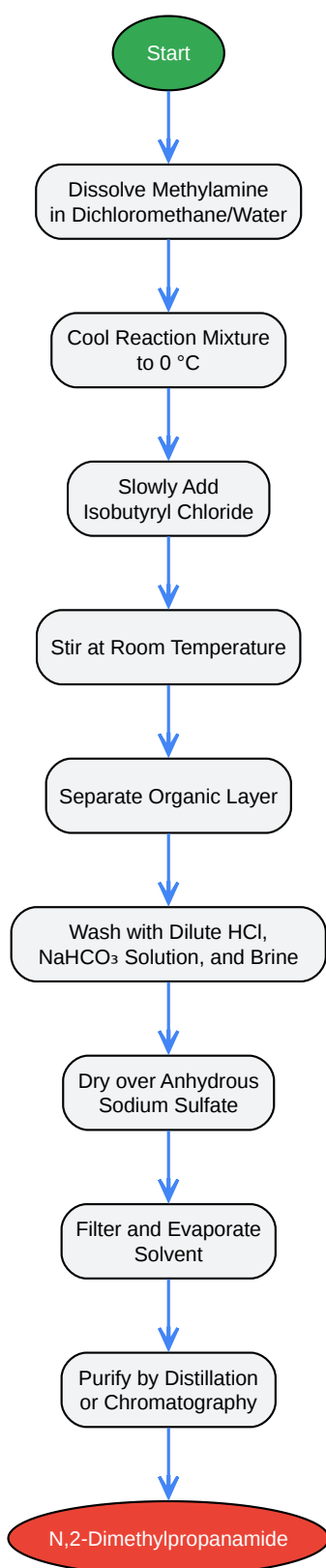
Mechanistic Rationale

The synthesis proceeds through a well-established nucleophilic acyl substitution mechanism. The key steps are outlined below, with an emphasis on the reasoning behind the experimental choices.

- **Nucleophilic Attack:** The lone pair of electrons on the nitrogen atom of methylamine acts as a nucleophile, attacking the electrophilic carbonyl carbon of isobutyryl chloride. Methylamine is chosen as the nitrogen source to introduce the N-methyl group. Isobutyryl chloride is a highly reactive acylating agent due to the electron-withdrawing nature of the chlorine atom, which makes the carbonyl carbon more susceptible to nucleophilic attack.

- **Formation of the Tetrahedral Intermediate:** This attack leads to the formation of a transient tetrahedral intermediate, where the carbonyl double bond is broken, and the oxygen atom carries a negative charge.
- **Collapse of the Intermediate and Chloride Elimination:** The tetrahedral intermediate is unstable and rapidly collapses. The lone pair on the oxygen atom reforms the carbonyl double bond, and the chloride ion is expelled as a good leaving group.
- **Deprotonation:** The resulting protonated amide is then deprotonated by a base (such as sodium hydroxide or an excess of methylamine) to yield the final, neutral **N,2-dimethylpropanamide** product. The presence of a base is crucial to neutralize the hydrochloric acid generated during the reaction, which would otherwise protonate the starting methylamine, rendering it non-nucleophilic and halting the reaction.^[3]

Experimental Workflow Diagram



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Caption: Step-by-step workflow for the synthesis of **N,2-Dimethylpropanamide**.

Detailed Experimental Protocol (Representative)

This protocol is a representative example based on the principles of the Schotten-Baumann reaction for the synthesis of secondary amides.^[5]

Materials:

- Methylamine (e.g., 40% solution in water)
- Isobutyryl chloride
- Dichloromethane (DCM)
- Sodium hydroxide (NaOH), 10% aqueous solution
- Hydrochloric acid (HCl), 1 M aqueous solution
- Saturated sodium bicarbonate (NaHCO_3) solution
- Saturated sodium chloride (brine) solution
- Anhydrous sodium sulfate (Na_2SO_4)
- Round-bottom flask, dropping funnel, magnetic stirrer, separatory funnel, distillation apparatus or flash chromatography setup.

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve methylamine (1.1 equivalents) in a biphasic solvent system of dichloromethane and water (e.g., a 1:1 ratio).
- **Cooling:** Cool the stirred solution to 0 °C using an ice bath. This is to control the exothermic nature of the reaction between the acid chloride and the amine.
- **Addition of Acyl Chloride:** Slowly add isobutyryl chloride (1.0 equivalent) dropwise from the dropping funnel to the cooled amine solution over a period of 30-60 minutes. Maintain the temperature below 10 °C during the addition.

- **Reaction:** After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Continue stirring for 2-4 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- **Work-up:** Transfer the reaction mixture to a separatory funnel. Separate the organic layer.
- **Washing:** Wash the organic layer sequentially with:
 - 1 M HCl solution (to remove any unreacted methylamine).
 - Saturated NaHCO₃ solution (to neutralize any remaining acid).
 - Brine (to remove residual water).
- **Drying:** Dry the organic layer over anhydrous Na₂SO₄.
- **Solvent Removal:** Filter off the drying agent and remove the dichloromethane under reduced pressure using a rotary evaporator.
- **Purification:** Purify the crude product by vacuum distillation or flash column chromatography on silica gel to obtain pure **N,2-dimethylpropanamide**.

Spectroscopic Characterization

The structure of **N,2-dimethylpropanamide** can be unequivocally confirmed through various spectroscopic techniques.

- **¹H NMR (Proton Nuclear Magnetic Resonance):** The ¹H NMR spectrum is expected to show distinct signals corresponding to the different types of protons in the molecule. The N-methyl group would appear as a doublet (due to coupling with the N-H proton), the methine proton on the isopropyl group as a septet, and the two methyl groups of the isopropyl moiety as a doublet. The N-H proton would likely appear as a broad singlet.
- **¹³C NMR (Carbon-13 Nuclear Magnetic Resonance):** The ¹³C NMR spectrum will show characteristic peaks for the carbonyl carbon, the N-methyl carbon, the methine carbon, and the two equivalent methyl carbons of the isopropyl group.^[1]

- IR (Infrared) Spectroscopy: The IR spectrum will exhibit a strong absorption band for the C=O (carbonyl) stretching of the secondary amide, typically in the region of 1640-1680 cm^{-1} . Another characteristic feature is the N-H stretching vibration, which appears as a sharp peak around 3300 cm^{-1} .^[1]
- MS (Mass Spectrometry): The mass spectrum will show the molecular ion peak (M^+) corresponding to the molecular weight of the compound (101.15 g/mol).^{[1][6]} Fragmentation patterns can provide further structural information.

Applications in Research and Development

While specific large-scale industrial applications of **N,2-dimethylpropanamide** are not widely documented, its structure makes it a person of interest in several areas of chemical research and development:

- Pharmaceutical Synthesis: As an amide, it can serve as a building block or intermediate in the synthesis of more complex molecules with potential biological activity. The secondary amide linkage is a common feature in many drug molecules.
- Agrochemicals: Some amides have applications as herbicides and fungicides. **N,2-dimethylpropanamide** could be explored as a precursor or a component in the development of new agrochemicals.
- Solvent Properties: Amides are known for their excellent solvent properties due to their high polarity. The specific substitution pattern in **N,2-dimethylpropanamide** could offer unique solvency characteristics for certain reactions or formulations.

Conclusion

N,2-Dimethylpropanamide, a structurally distinct secondary amide, has been a part of the chemical landscape for over half a century. Its synthesis, primarily achieved through the robust Schotten-Baumann reaction, is a testament to fundamental principles of organic chemistry. A comprehensive understanding of its physicochemical properties and spectroscopic signatures is paramount for its utilization in modern research and development. While its full potential in various applications is still being explored, **N,2-dimethylpropanamide** remains a valuable compound for synthetic chemists in academia and industry.

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